

1,1-dichloroethane CAS number and molecular structure

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An In-depth Technical Guide to 1,1-Dichloroethane

Topic: **1,1-Dichloroethane** CAS Number: 75-34-3 Molecular Formula: C₂H₄Cl₂

This technical guide provides a comprehensive overview of **1,1-dichloroethane**, a chlorinated hydrocarbon with significant applications in chemical synthesis. The document is intended for researchers, scientists, and professionals in drug development and related fields, offering detailed information on its chemical and physical properties, synthesis, applications, and safety protocols.

Chemical Identity and Structure

1,1-Dichloroethane, also known as ethylidene dichloride, is a colorless, oily liquid with a characteristic chloroform-like odor.^{[1][2]} Its Chemical Abstracts Service (CAS) registry number is 75-34-3.^{[1][3][4][5]} The molecule consists of an ethane backbone where two chlorine atoms are attached to the same carbon atom.

Molecular Identifiers:

- IUPAC Name: **1,1-dichloroethane**^[1]
- SMILES: CC(Cl)Cl^[1]
- InChI: InChI=1S/C2H4Cl2/c1-2(3)4/h2H,1H3^{[1][5][6]}

- InChIKey: SCYULBFZEHDVBN-UHFFFAOYSA-N[1][5]
- Synonyms: Ethylidene chloride, Ethylidene dichloride, Dichloromethylmethane, Asymmetrical dichloroethane.[1][3][5][6][7]

Physicochemical Properties

The physical and chemical properties of **1,1-dichloroethane** are summarized in the tables below. It is slightly soluble in water but miscible with most organic solvents like alcohol and ether.[1][3][8]

Table 1: Physical Properties of 1,1-Dichloroethane

Property	Value	Reference
Molecular Weight	98.96 g/mol	[1][8][9]
Appearance	Colorless, oily liquid	[1][4]
Odor	Chloroform-like, ether-like	[1][3][8][9]
Density	1.174 - 1.2 g/cm ³ at 20 °C	[3][8][10]
Melting Point	-97 °C (-143 °F)	[3][8][10]
Boiling Point	57.2 - 57.3 °C (135.1 °F) at 760 mmHg	[3][8][10]
Vapor Pressure	182 - 234 mmHg at 20-25 °C	[3][8][10]
Vapor Density	3.44 (Air = 1)	[8]
Water Solubility	< 1 mg/mL (0.55 g/100 g) at 20 °C	[8][10]
Log K _{ow} (Octanol/Water Partition Coeff.)	1.79	[10]
Henry's Law Constant	5.62×10 ⁻³ atm·m ³ /mol at 24 °C	[10]

Table 2: Safety and Flammability Data

Property	Value	Reference
Flash Point	-12 to -17 °C (2 to 22 °F)	[3][8][10]
Autoignition Temperature	457.8 °C (856 °F)	[8][10]
Lower Explosive Limit (LEL)	5.4 - 5.6%	[3][8][10]
Upper Explosive Limit (UEL)	11.4%	[3][8][10]
UN Number	2362	[1]

Synthesis and Manufacturing

1,1-dichloroethane is produced commercially through several methods. The primary industrial synthesis involves the reaction of vinyl chloride with hydrogen chloride.[11][12]

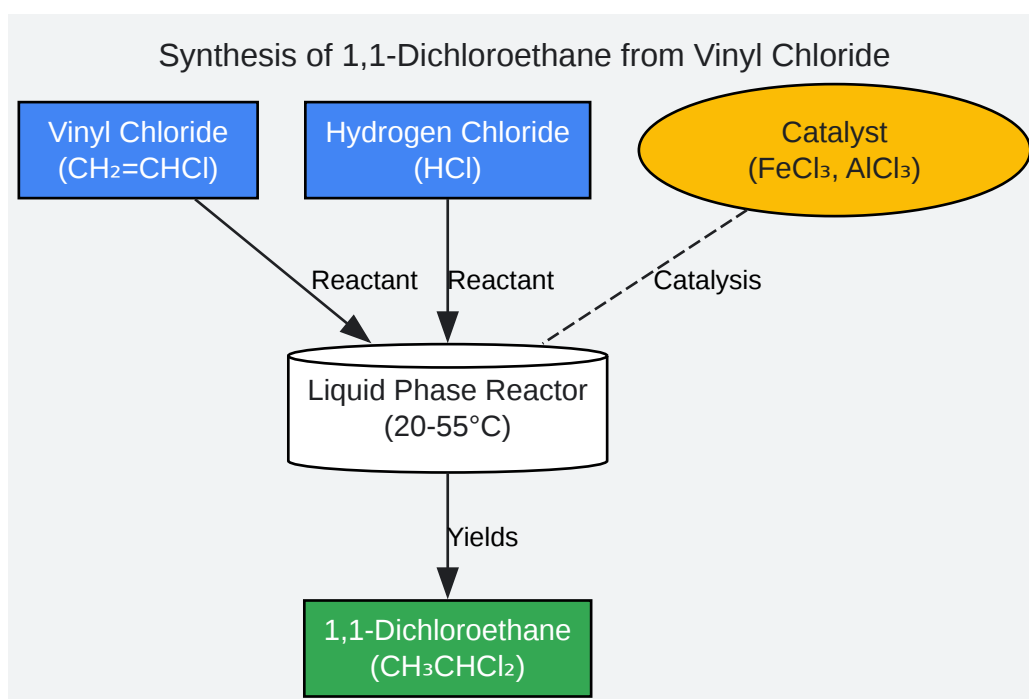
Experimental Protocol: Synthesis via Hydrochlorination of Vinyl Chloride

This process is typically conducted at temperatures between 20–55 °C in the presence of a Lewis acid catalyst.

- Reactants: Vinyl chloride ($\text{CH}_2=\text{CHCl}$) and hydrogen chloride (HCl).
- Catalyst: Aluminum chloride (AlCl_3), ferric chloride (FeCl_3), or zinc chloride (ZnCl_2).[11][12]
- Reaction Medium: The reaction is often carried out in a liquid phase, sometimes using **1,1-dichloroethane** itself as the medium.[12]
- Procedure Outline:
 - A suitable reactor is charged with the catalyst and the reaction medium.
 - Gaseous vinyl chloride and hydrogen chloride are introduced into the reactor.
 - The temperature is maintained within the optimal range (20–55 °C) to facilitate the electrophilic addition reaction.

- The product, **1,1-dichloroethane**, is continuously removed and purified through distillation.
- Byproducts: The reaction is generally high-yielding, but other chlorinated hydrocarbons can form as minor byproducts.

Other production methods include the direct chlorination of ethane at high temperatures (400–550 °C) and the reaction of acetaldehyde with phosphorus pentachloride.[11] It also occurs as a byproduct in the synthesis of other C2 chlorinated hydrocarbons like vinyl chloride and 1,2-dichloroethane.[11][12]

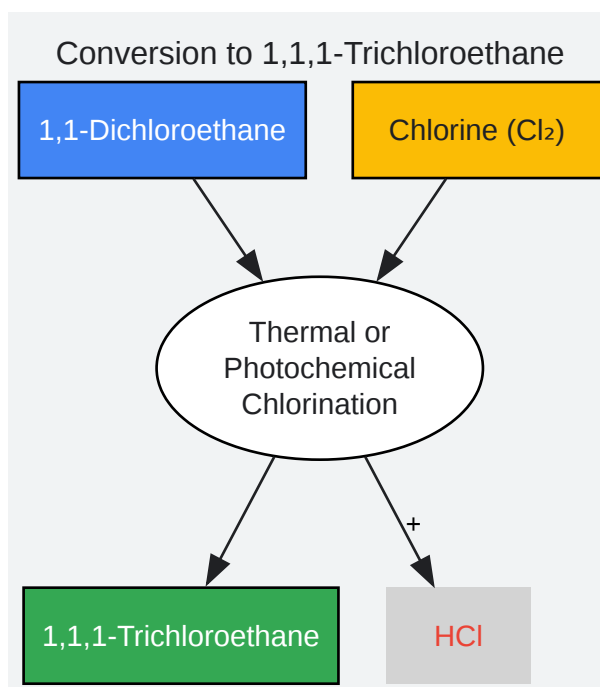


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Caption: Synthesis of **1,1-Dichloroethane** via hydrochlorination.

Chemical Reactivity and Applications

The primary industrial application of **1,1-dichloroethane** is as a chemical intermediate, especially in the production of 1,1,1-trichloroethane.[3][11][13] This conversion is achieved through thermal or photochemical chlorination.



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Caption: Reaction pathway from **1,1-dichloroethane** to 1,1,1-trichloroethane.

Other significant uses include:

- Solvent: It is used as a solvent for plastics, oils, and fats, and in paint and varnish removers. [\[3\]](#)[\[7\]](#)[\[11\]](#)[\[13\]](#)
- Degreasing Agent: Employed in metal degreasing and cleaning applications. [\[7\]](#)[\[13\]](#)
- Fumigant: Used in insecticide sprays and for fumigation. [\[3\]](#)[\[7\]](#)[\[13\]](#)
- Manufacturing: It finds application in the production of high-vacuum resistant rubber and synthetic fibers. [\[7\]](#)[\[11\]](#)[\[13\]](#)

Historically, it was used as a surgical anesthetic, but this application has been discontinued due to its toxicity. [\[1\]](#)[\[9\]](#)[\[11\]](#)

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and quantification of **1,1-dichloroethane**.

¹H NMR Spectroscopy

The proton NMR spectrum of **1,1-dichloroethane** shows two distinct signals, consistent with its two different proton environments.^[14]

- CH₃ group: A doublet appears around δ 2.0-2.2 ppm. The signal is split into a doublet by the adjacent single proton.
- CHCl₂ group: A quartet appears around δ 5.8-6.0 ppm. This signal is split into a quartet by the three protons of the adjacent methyl group. The integration ratio of these signals is 3:1 (CH₃:CHCl₂), confirming the structure.^[14]

¹³C NMR Spectroscopy

The carbon NMR spectrum exhibits two signals, corresponding to the two non-equivalent carbon atoms in the molecule.

Infrared (IR) Spectroscopy

The IR spectrum provides information about the functional groups present.

- C-H stretching: Vibrations for the alkyl group are observed in the 2845-2975 cm⁻¹ region.^[15]
- C-Cl stretching: Strong absorption bands corresponding to the C-Cl bonds are found in the fingerprint region, typically between 580-800 cm⁻¹.^[15]

Safety and Toxicology

1,1-Dichloroethane is a hazardous substance that requires careful handling.

Table 3: Occupational Exposure Limits

Organization	Limit	Value
OSHA (PEL)	TWA (8-hr)	100 ppm (400 mg/m ³)
NIOSH (REL)	TWA (10-hr)	100 ppm (400 mg/m ³)
ACGIH (TLV)	TWA (8-hr)	100 ppm (400 mg/m ³)
NIOSH (IDLH)	Immediately Dangerous to Life or Health	3,000 ppm

(Source: OSHA, NIOSH, ACGIH as cited in[2][4][16])

Health Effects:

- Acute Exposure: Inhalation of high concentrations can depress the central nervous system, leading to symptoms like dizziness, headache, and nausea.[16][17] It can also cause irritation to the skin, eyes, nose, and throat.[16]
- Chronic Exposure: Long-term exposure may affect the liver and kidneys.[16][17]
- Carcinogenicity: The U.S. Environmental Protection Agency (EPA) has classified **1,1-dichloroethane** as a Group C, possible human carcinogen, based on animal studies that showed an increase in tumors.[1][9][17] It is also listed under California Proposition 65 as a known carcinogen.[3]

Handling and Storage:

- Store in a cool, dry, well-ventilated area away from ignition sources.[7]
- It is highly flammable and its vapors can form explosive mixtures with air.[12]
- Reacts violently with strong oxidizing agents, alkali metals, and powdered metals.[12][16]
- Use appropriate personal protective equipment (PPE), including gloves, safety goggles, and respiratory protection, especially in poorly ventilated areas.

Disposal: Disposal should be carried out in accordance with federal, state, and local regulations. It may be disposed of via high-temperature incineration with appropriate scrubbing

for acidic gases.[11]

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